

physical properties of Methyl (S)-(-)-lactate

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Compound of Interest

Compound Name: Methyl (S)-(-)-lactate

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An In-depth Technical Guide to the Physical Properties of Methyl (S)-(-)-lactate

This technical guide provides a comprehensive overview of the core physical properties of **Methyl (S)-(-)-lactate**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details the experimental protocols for their determination, and includes visualizations for key experimental workflows.

Core Physical and Chemical Properties

Methyl (S)-(-)-lactate, also known as methyl L-lactate, is a chiral ester of L-lactic acid.^[1] It is a colorless, clear liquid at room temperature and is recognized for its utility as a biodegradable solvent and a building block in asymmetric synthesis for pharmaceuticals and fine chemicals.^[1]
^[2]^[3]

Data Presentation

The physical properties of **Methyl (S)-(-)-lactate** are summarized in the table below. These values are compiled from various sources and represent typical measurements.

Property	Value
Molecular Formula	C ₄ H ₈ O ₃ [1][4][5]
Molecular Weight	104.10 g/mol [6][7]
Appearance	Clear, colorless liquid[3][8][9]
Boiling Point	144-145 °C at 760 mmHg[1][9][10]
Melting Point	-66 °C[8][9][10]
Density	1.092 g/mL at 20 °C[1][10]1.09 g/mL at 25 °C
Refractive Index (n _D 20)	1.412 - 1.414[8][10]
Specific Optical Rotation	[α] ¹⁸ /D: -8.1° (neat)[α] ²⁰ /D: -8.2° to -9° (neat)[3][11]
Solubility	Miscible with water (undergoes hydrolysis), ethanol, and most alcohols[8][9][12]
Vapor Pressure	1.85 - 1.93 mmHg at 25 °C[8][13]
Flash Point	49 °C (121 °F)[8][14]
CAS Number	27871-49-4[1][4][9]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **Methyl (S)-(-)-lactate**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small sample volumes and provides a reasonably accurate determination of the boiling point.[15][16]

Apparatus:

- Small test tube (e.g., 10 x 75 mm)

- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a metal heating block)[15]
- Clamps and stand

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **Methyl (S)-(-)-lactate** into the small test tube.[17][18]
- Capillary Insertion: Insert the capillary tube into the test tube with its open end submerged in the liquid and the sealed end facing upwards.[17][18]
- Apparatus Assembly: Attach the test tube to the thermometer. The thermometer bulb should be level with or slightly below the liquid surface.
- Heating: Immerse the assembly in the heating bath. Heat the apparatus gradually.[15]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands.[15] Continue gentle heating until a rapid and continuous stream of bubbles is observed. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure.
- Boiling Point Reading: Stop heating and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point. Record the temperature at this moment.[15]

Determination of Refractive Index

The refractive index is a fundamental property that can be measured with high precision using an Abbe refractometer.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper or pipette
- **Methyl (S)-(-)-lactate** sample
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft lens tissue

Procedure:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- **Temperature Control:** Circulate water from the constant temperature bath through the refractometer prisms to maintain a constant temperature, typically 20°C.
- **Sample Application:** Open the prism assembly. Using a clean dropper, place a few drops of **Methyl (S)-(-)-lactate** onto the surface of the lower prism. Ensure the liquid spreads evenly.
- **Measurement:** Close the prisms. Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value directly from the instrument's scale. If necessary, use the dispersion compensation dial to eliminate any color fringes at the boundary line.
- **Cleaning:** After the measurement, clean the prism surfaces thoroughly with a soft tissue moistened with a suitable solvent.

Determination of Specific Optical Rotation

Optical rotation is a critical property for chiral molecules like **Methyl (S)-(-)-lactate** and is measured using a polarimeter.

Apparatus:

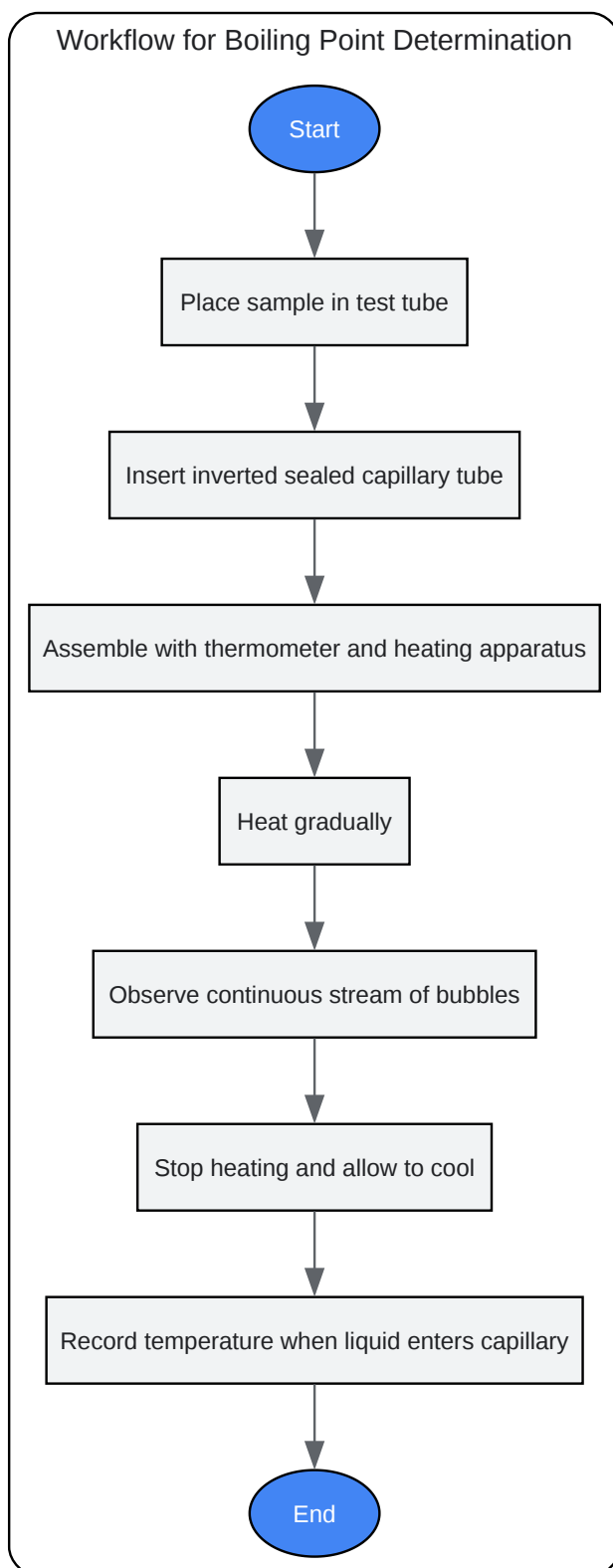
- Polarimeter
- Polarimeter cell (sample tube) of a known path length (e.g., 1 dm)
- Sodium lamp (or other monochromatic light source, typically D-line at 589 nm)
- **Methyl (S)-(-)-lactate** sample (neat liquid)

Procedure:

- **Instrument Calibration:** Turn on the light source and allow it to stabilize. Fill the polarimeter cell with a blank solvent (if measuring a solution) or leave it empty (for air blank) and place it in the polarimeter. Adjust the analyzer until the field of view is at its darkest point (extinction). Record this as the zero reading.
- **Sample Preparation:** For a neat liquid like **Methyl (S)-(-)-lactate**, carefully fill the polarimeter cell, ensuring no air bubbles are trapped in the light path.
- **Measurement:** Place the filled cell into the sample chamber of the polarimeter.
- **Angle Reading:** Rotate the analyzer until the uniform dark field is re-established. Record the angle of rotation (α). A negative value indicates levorotation, as expected for the (-) enantiomer.
- **Calculation of Specific Rotation:** The specific rotation $[\alpha]$ is calculated using the formula:
$$[\alpha]_{\lambda T} = \alpha / (l \times d)$$
 Where:
 - α = observed rotation in degrees
 - l = path length of the cell in decimeters (dm)
 - d = density of the neat liquid in g/mL at temperature T
 - T = temperature in °C
 - λ = wavelength of light (e.g., D for sodium D-line)

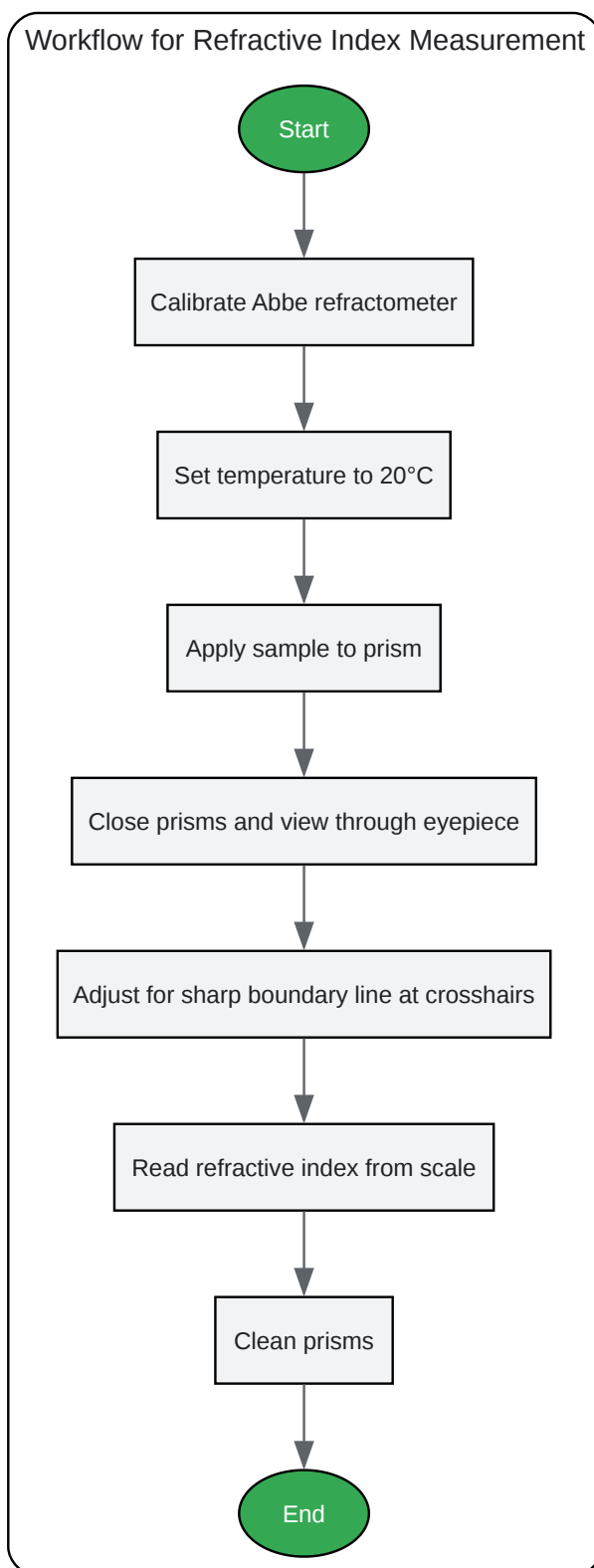
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



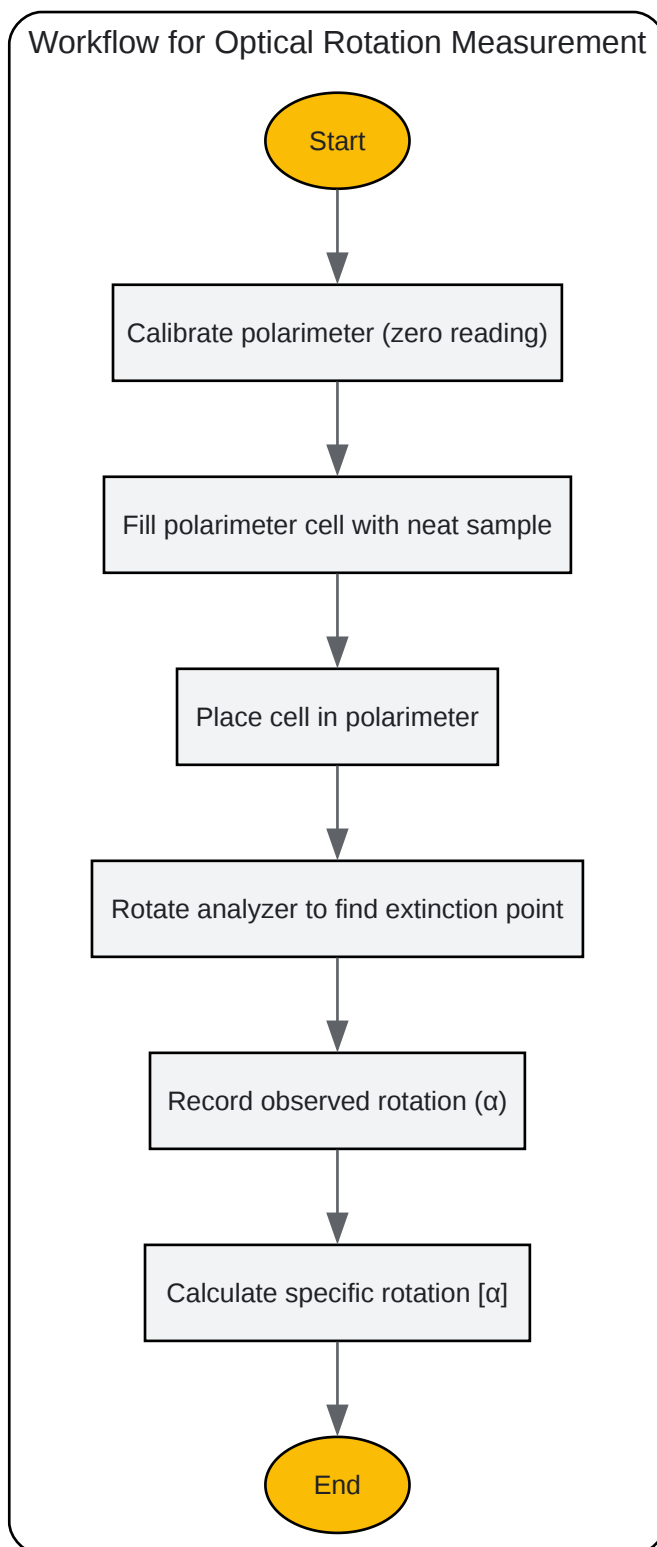
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Caption: Workflow for Micro-Boiling Point Determination.



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Caption: Workflow for Refractive Index Measurement.



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Caption: Workflow for Optical Rotation Measurement.

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